

# Personal protective equipment for handling 5-Bromo-N1-methylbenzene-1,2-diamine

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## Compound of Interest

Compound Name:	5-Bromo-N1-methylbenzene-1,2-diamine
Cat. No.:	B1280913

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## Essential Safety and Handling Guide for 5-Bromo-N1-methylbenzene-1,2-diamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, operational, and disposal protocols for handling **5-Bromo-N1-methylbenzene-1,2-diamine** (CAS No. 337915-79-4). Adherence to these procedures is paramount for ensuring a safe laboratory environment and mitigating potential risks associated with this chemical.

## Hazard Identification and Classification

**5-Bromo-N1-methylbenzene-1,2-diamine** is classified as a hazardous substance. Based on available data for this compound and its structural isomers, the primary hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1]

GHS Hazard Statements: H302, H312, H315, H319, H332.[\[2\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the required PPE for handling **5-Bromo-N1-methylbenzene-1,2-diamine**.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors. <a href="#">[3]</a>
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash. <a href="#">[3]</a>
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene, double-gloved)	To prevent skin contact. It is advisable to wear two pairs and change them frequently. <a href="#">[3]</a> <a href="#">[6]</a>
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination. <a href="#">[3]</a>
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects. <a href="#">[3]</a>
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or when engineering controls are insufficient to control airborne concentrations. The type of respirator depends on the specific conditions. <a href="#">[1]</a> <a href="#">[3]</a>

# Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for both safety and experimental integrity.

## 1. Pre-Handling Preparation:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Emergency Equipment: Ensure a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.[3]
- PPE Donning: Put on all required PPE as outlined in the table above before entering the handling area.[3]

## 2. Handling the Compound:

- Weighing: Weigh the solid compound inside a chemical fume hood or a ventilated balance enclosure to avoid inhalation of dust.[3]
- Dissolving: When preparing solutions, add the solid to the solvent slowly to prevent splashing.[3]
- Reactions: Conduct all reactions in appropriate glassware, securely set up within a chemical fume hood.[3]

## 3. Post-Handling Procedures:

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.[3]
- PPE Doffing: Remove PPE in the correct order to avoid cross-contamination.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[1]

# Disposal Plan

Proper disposal of **5-Bromo-N1-methylbenzene-1,2-diamine** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Collection:

- Solid Waste: Collect any solid waste, including contaminated consumables (e.g., weigh paper, pipette tips), in a designated, clearly labeled hazardous waste container for "Halogenated Organic Waste."<sup>[7]</sup>
- Liquid Waste: Collect all liquid waste containing this compound in a separate, clearly labeled hazardous waste container for "Halogenated Organic Liquid Waste."
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as halogenated organic liquid waste.

#### Disposal Method:

- All waste containing **5-Bromo-N1-methylbenzene-1,2-diamine** must be disposed of through a licensed hazardous waste disposal facility.<sup>[8]</sup>
- Incineration at a licensed facility is a common disposal method for brominated organic compounds.<sup>[8]</sup>
- Do not empty into drains or release into the environment.<sup>[1]</sup>

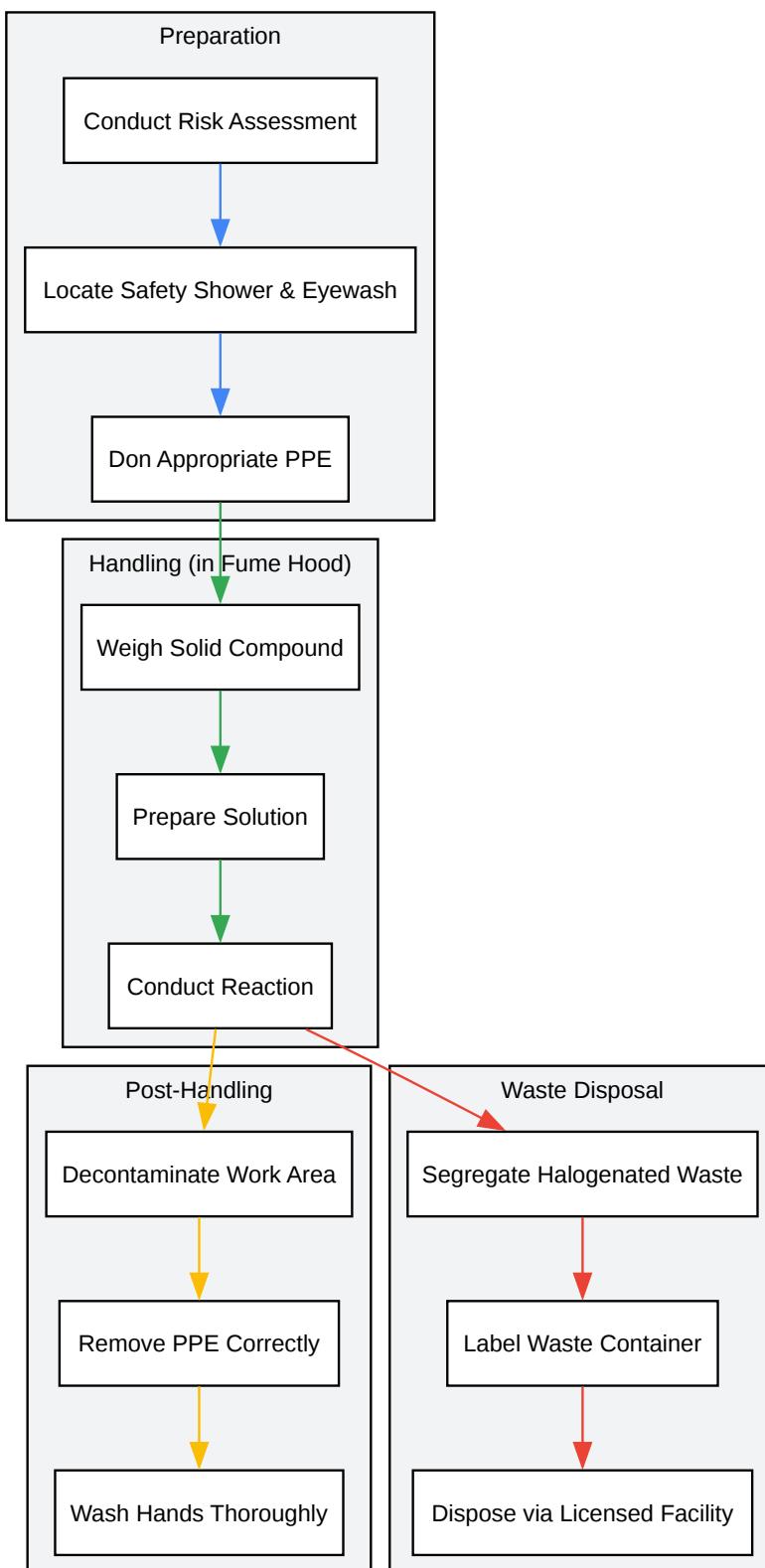
## Quantitative Data Summary

The following table summarizes key quantitative data for **5-Bromo-N1-methylbenzene-1,2-diamine**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BrN <sub>2</sub>	<a href="#">[2]</a> <a href="#">[9]</a>
Molecular Weight	201.06 g/mol	<a href="#">[2]</a> <a href="#">[9]</a>
Boiling Point	289 °C at 760 mmHg	<a href="#">[9]</a>
Flash Point	129 °C	<a href="#">[9]</a>
Density	1.578 g/cm <sup>3</sup>	<a href="#">[9]</a>
CAS Number	337915-79-4	<a href="#">[2]</a> <a href="#">[9]</a>

## Experimental Workflow and Safety Protocol Diagram

The following diagram illustrates the logical flow of operations and safety checks for handling **5-Bromo-N1-methylbenzene-1,2-diamine**.

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Caption: Workflow for Safe Handling and Disposal of **5-Bromo-N1-methylbenzene-1,2-diamine**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. 5-Bromo-N1-methylbenzene-1,2-diamine | C7H9BrN2 | CID 12198270 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. epa.gov [epa.gov]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. Chemical disposal | UK Science Technician Community [community.preproom.org]
- 8. What is Bromine? Complete Disposal Guide | Ideal Response [idealresponse.co.uk]
- 9. americanelements.com [americanelements.com]
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